

Spectral Analysis and Identification of Nitromersol: A Technical Guide

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Compound of Interest

Compound Name: Nitromersol

CAS No.: 133-58-4

Cat. No.: B183977

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Introduction

Nitromersol, a complex organomercury compound with the chemical formula $C_7H_5HgNO_3$, has historically been utilized as an antiseptic and disinfectant. Its identification and characterization are crucial for quality control, regulatory compliance, and research purposes. This technical guide provides an in-depth overview of the spectral analysis of **Nitromersol**, offering detailed methodologies and expected data for its identification using various spectroscopic techniques.

Physicochemical Properties

A foundational understanding of **Nitromersol**'s properties is essential for its analysis.

Property	Value
Molecular Formula	C ₇ H ₅ HgNO ₃
Molecular Weight	351.71 g/mol [1]
CAS Number	133-58-4
Appearance	Yellow to brownish-yellow powder or granules[2]
Solubility	Insoluble in water; soluble in solutions of alkalies and ammonia[2]

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a valuable tool for the qualitative and quantitative analysis of **Nitromersol**, particularly leveraging its chromophoric nitro and aromatic functionalities.

Expected Spectral Data

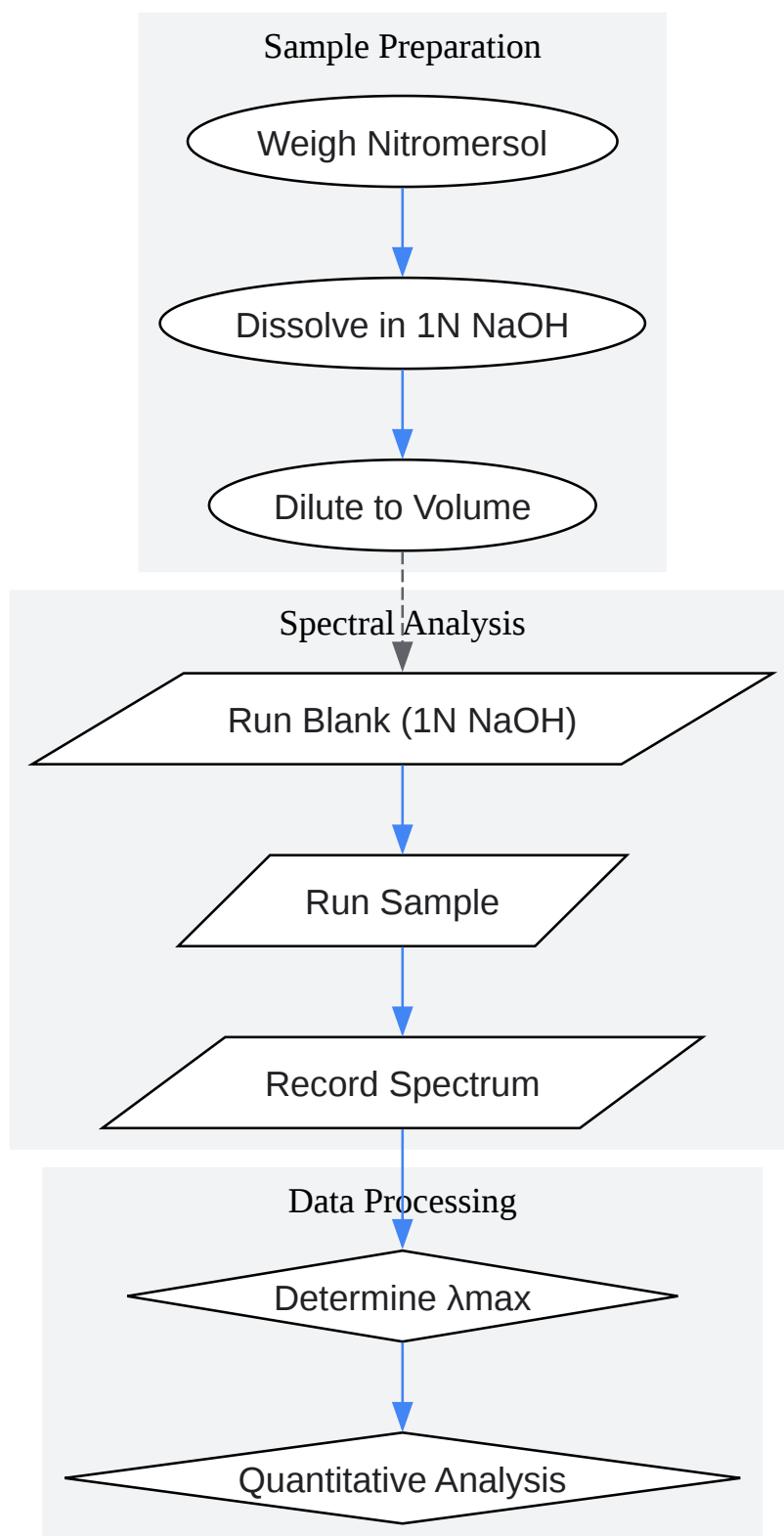
In an alkaline solution, such as 1 N sodium hydroxide (NaOH), **Nitromersol** forms a reddish-orange solution, indicating significant absorption in the visible region. This is due to the deprotonation of the phenolic hydroxyl group, which extends the conjugated system. For nitrophenols in alkaline solutions, a bathochromic (red) shift of the absorption maximum to around 400 nm is typically observed.[3][4][5][6][7] While a specific experimental λ_{\max} for **Nitromersol** is not readily available in public literature, a strong absorbance in the 390-420 nm range is anticipated under these conditions.

Solvent/Condition	Expected λ_{\max}	Notes
1 N Sodium Hydroxide	~390 - 420 nm (Predicted)	Formation of the colored nitrophenolate ion.
Acidic/Neutral	~315 - 335 nm (Predicted)	Based on data for similar nitrophenol compounds.[7]

Experimental Protocol: UV-Vis Spectroscopy

A standard protocol for the UV-Vis analysis of **Nitromersol** is as follows:

- Sample Preparation:
 - Accurately weigh approximately 25 mg of **Nitromersol** and transfer it to a 250 mL volumetric flask.
 - Dissolve the sample in a small amount of 1 N sodium hydroxide solution.
 - Dilute to volume with 1 N sodium hydroxide to obtain a concentration of approximately 100 $\mu\text{g/mL}$.
 - Prepare a series of dilutions from this stock solution as needed for quantitative analysis.
- Instrumentation:
 - Use a double-beam UV-Vis spectrophotometer.
 - Use 1 cm quartz cuvettes.
 - Set the wavelength range from 200 to 700 nm.
- Spectrum Acquisition:
 - Use 1 N sodium hydroxide as the blank.
 - Record the absorbance spectrum of the sample solution.
 - Identify the wavelength of maximum absorbance (λ_{max}).
- Quantitative Analysis:
 - Prepare a calibration curve by measuring the absorbance of a series of standard solutions of known concentrations at the determined λ_{max} .
 - Measure the absorbance of the unknown sample and determine its concentration from the calibration curve.



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UV-Vis Spectroscopy Workflow for **Nitromersol** Analysis.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in **Nitromersol**. The presence of a nitro group, an aromatic ring, and organometallic bonding gives rise to a characteristic IR spectrum.

Expected Spectral Data

The IR spectrum of **Nitromersol** is expected to show strong, characteristic absorption bands for the nitro (NO₂) group. Aromatic nitro compounds typically exhibit a strong asymmetric stretching vibration between 1550 and 1475 cm⁻¹ and a strong symmetric stretching vibration between 1360 and 1290 cm⁻¹.^{[8][9][10]} Additionally, bands corresponding to aromatic C-H and C=C stretching, as well as C-N stretching, are anticipated.

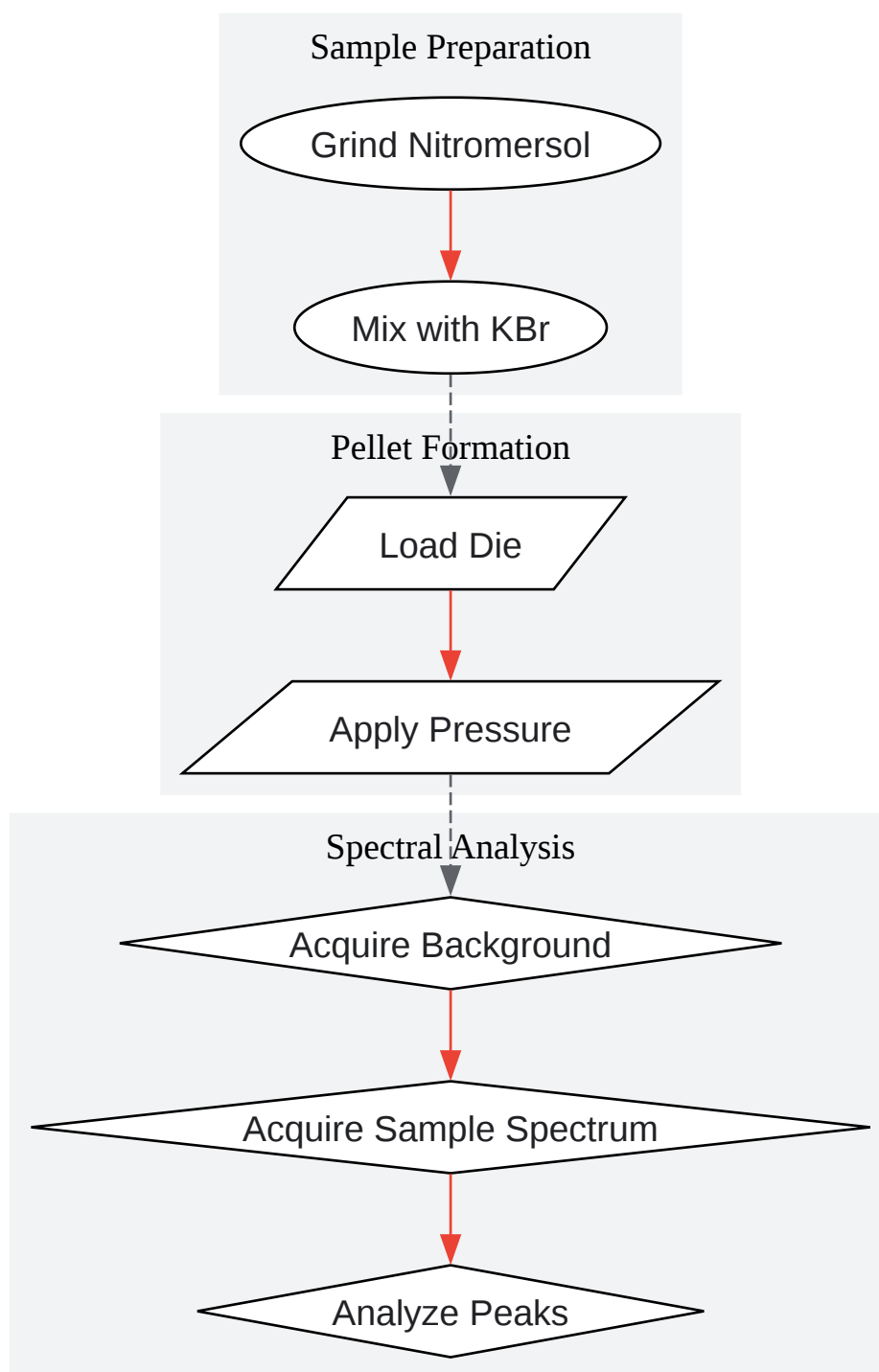
Wavenumber Range (cm ⁻¹)	Assignment	Intensity
1550 - 1475	Asymmetric NO ₂ Stretch	Strong
1360 - 1290	Symmetric NO ₂ Stretch	Strong
3100 - 3000	Aromatic C-H Stretch	Medium to Weak
1600 - 1450	Aromatic C=C Stretch	Medium
~850	C-N Stretch	Medium
Below 800	C-Hg Vibrations and Out-of-Plane Bending	Medium to Weak

Experimental Protocol: FTIR Spectroscopy (KBr Pellet Method)

The solid-state IR spectrum of **Nitromersol** can be obtained using the potassium bromide (KBr) pellet method:

- Sample Preparation:
 - Grind 1-2 mg of dry **Nitromersol** with 100-200 mg of dry, IR-grade KBr powder in an agate mortar until a fine, homogeneous mixture is obtained.

- Transfer the mixture to a pellet-forming die.
- Pellet Formation:
 - Place the die in a hydraulic press.
 - Apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Spectrum Acquisition:
 - Place the KBr pellet in the sample holder of an FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum over the range of 4000-400 cm^{-1} .
 - Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Analysis:
 - Identify the characteristic absorption bands and compare them with the expected frequencies for the functional groups of **Nitromersol**.



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FTIR Spectroscopy Workflow using the KBr Pellet Method.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. For **Nitromersol**, both ^1H and ^{13}C NMR would be informative, although the presence of the mercury atom introduces complexities.

Predicted Spectral Data

Due to the lack of publicly available experimental NMR data for **Nitromersol**, the following are predicted chemical shifts based on the analysis of a structurally similar compound, 4-nitro-o-cresol, and general principles of NMR spectroscopy. The bicyclic structure and the presence of mercury in **Nitromersol** will influence the actual chemical shifts.

Predicted ^1H NMR Data (in DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Assignment
~2.3	Singlet	-CH ₃
~7.0 - 8.0	Multiplet	Aromatic Protons

Predicted ^{13}C NMR Data (in DMSO- d_6)

Chemical Shift (δ , ppm)	Assignment
~20	-CH ₃
~120 - 150	Aromatic Carbons
~150 - 160	Aromatic Carbon attached to NO ₂
~160 - 170	Aromatic Carbon attached to O and Hg

Experimental Protocol: NMR Spectroscopy

A general protocol for obtaining NMR spectra of **Nitromersol** is as follows:

- Sample Preparation:
 - Dissolve 10-20 mg of **Nitromersol** in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in an NMR tube. **Nitromersol**'s solubility should be considered

when choosing a solvent.

- Instrumentation:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
 - Tune the probe for ^1H and ^{13}C frequencies.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Reference the spectrum to the residual solvent peak.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled one-dimensional ^{13}C NMR spectrum.
 - A larger number of scans will be required due to the low natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired data.
 - Integrate the signals in the ^1H NMR spectrum to determine relative proton ratios.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for its identification.

Expected Spectral Data

The electron ionization (EI) mass spectrum of **Nitromersol** is expected to show a molecular ion peak ($[\text{M}]^+$) corresponding to its molecular weight ($m/z \approx 352$, considering the most abundant isotopes). The fragmentation pattern will be influenced by the presence of the nitro group and the organomercury bond.

Expected Fragmentation Pattern:

- Loss of NO₂: A fragment corresponding to [M - 46]⁺.
- Loss of NO: A fragment corresponding to [M - 30]⁺.
- Loss of the aryl radical: Cleavage of the C-Hg bond, leading to fragments such as [C₇H₅NO₃]⁺ or [Hg]⁺.[\[11\]](#)
- Extrusion of mercury: Formation of a biaryl-type fragment.[\[11\]](#)

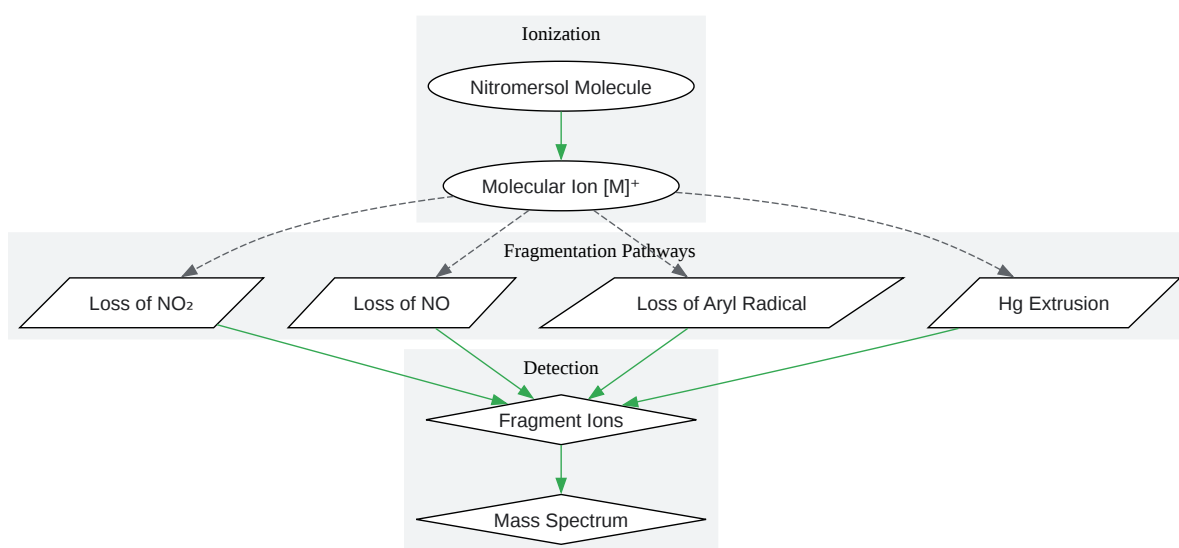
m/z (Predicted)	Assignment
~352	[C ₇ H ₅ HgNO ₃] ⁺ (Molecular Ion)
~306	[M - NO ₂] ⁺
~322	[M - NO] ⁺
~202	[Hg] ⁺ (Isotopic pattern)
~151	[C ₇ H ₅ NO ₃] ⁺

Experimental Protocol: Mass Spectrometry

A general protocol for the mass spectrometric analysis of **Nitromersol** is as follows:

- Sample Preparation:
 - Dissolve a small amount of **Nitromersol** in a volatile organic solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 mg/mL.
 - Further dilute the solution as necessary for the specific ionization technique.
- Instrumentation:
 - A mass spectrometer equipped with an appropriate ionization source (e.g., Electron Ionization - EI, or Electrospray Ionization - ESI).
- Data Acquisition:

- Introduce the sample into the mass spectrometer.
- Acquire the mass spectrum over a suitable m/z range (e.g., 50-500).
- Data Analysis:
 - Identify the molecular ion peak.
 - Analyze the fragmentation pattern to identify characteristic losses and fragment ions.
 - Compare the observed isotopic pattern for mercury-containing fragments with the theoretical pattern.



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*Logical Flow of Mass Spectrometry Analysis for **Nitromersol**.*

Conclusion

The comprehensive spectral analysis of **Nitromersol**, employing UV-Vis, IR, NMR, and Mass Spectrometry, provides a robust framework for its unequivocal identification and characterization. This guide outlines the expected spectral data and detailed experimental protocols to assist researchers, scientists, and drug development professionals in their analytical endeavors with this complex organomercury compound. The combination of these techniques allows for a thorough understanding of the molecular structure and ensures the quality and purity of **Nitromersol** in various applications.

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